Technical Guide: 5'-O-DMT-5-Methyluridine

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Compound of Interest

Compound Name:	*5'-(4,4'-Dimethoxytrityl)-5-methyluridine*
Cat. No.:	*B12329474*

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Chemical Formula:

CAS Registry Number: 138239-62-0[1][2]

Executive Summary & Chemical Identity

5'-O-(4,4'-Dimethoxytrityl)-5-methyluridine (often abbreviated as 5'-DMT-rT or 5'-DMT-m5U) is a protected nucleoside derivative used as a foundational building block in the chemical synthesis of RNA oligonucleotides.[1] Unlike its deoxy- counterpart (Thymidine), this molecule retains the 2'-hydroxyl group of the ribose ring, making it a precursor for ribonucleic acid (RNA) synthesis rather than DNA.[1]

This compound has gained significant prominence in the development of mRNA vaccines and self-amplifying RNA (saRNA) therapeutics.[3] The 5-methyluridine modification, naturally found in the T-loop of tRNA, is utilized to enhance the thermodynamic stability of RNA secondary structures and reduce immunogenic signaling via Toll-like receptors (TLRs).[1]

Disambiguation Warning

Do not confuse with:

- DMT-Thymidine (DMT-dT): The DNA precursor (

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).[1]

- 5-MeO-DMT: A psychedelic tryptamine (

).[1]

- 5'-DMT-2'-O-Methyluridine: A 2'-modified analog used for nuclease resistance.[1][4]

Physiochemical Profile

The chemical formula

arises from the condensation of 5-methyluridine (ribothymidine) with the dimethoxytrityl (DMT) protecting group.

Structural Data Table

Property	Value / Description
Systematic Name	1-[(2R,3R,4S,5R)-5-[[bis(4-methoxyphenyl)-phenylmethoxy]methyl]-3,4-dihydroxyoxolan-2-yl]-5-methylpyrimidine-2,4-dione
Molecular Formula	
Molecular Weight	560.60 g/mol
Appearance	White to off-white crystalline foam or powder
Solubility	Soluble in Dichloromethane (DCM), Pyridine, Acetonitrile; Insoluble in Water
Purity Standard	(HPLC)
Storage	, Inert atmosphere (Argon/Nitrogen), Desiccated

Structural Causality[1]

- 5-Methyl Group: Increases base stacking interactions, raising the melting temperature (

) of the resulting RNA duplex.

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- 5'-DMT Group: An acid-labile protecting group attached to the 5'-hydroxyl.[1] Its bulkiness (steric hindrance) ensures it reacts selectively with the primary 5'-OH over the secondary 2' or 3'-OH groups during synthesis.[1][5]
- 2',3'-Diol System: Remains unprotected in this intermediate.[1] For solid-phase synthesis, the 2'-OH must subsequently be protected (e.g., by TBDMS or TOM) to prevent chain branching.[1]

Synthesis & Manufacturing Protocol

The synthesis of 5'-DMT-5-methyluridine is a regioselective protection reaction.[1] The protocol below outlines the industry-standard approach to generating high-purity material.

Reaction Mechanism

The reaction utilizes 4,4'-Dimethoxytrityl chloride (DMT-Cl) in the presence of a basic solvent (Pyridine).[1] The primary 5'-hydroxyl group of the ribose sugar is nucleophilic and attacks the electrophilic trityl cation. The large size of the DMT group prevents it from reacting efficiently with the sterically crowded secondary hydroxyls at the 2' and 3' positions.

Step-by-Step Methodology

- Preparation: Dry 5-methyluridine (Start Material) by co-evaporation with anhydrous pyridine (

) to remove trace water, which hydrolyzes DMT-Cl.[1]
- Reaction: Suspend dried nucleoside in anhydrous pyridine. Add 1.1 equivalents of DMT-Cl dropwise at

  .[1]
- Incubation: Allow to warm to Room Temperature (RT) and stir for 4–12 hours. Monitor via TLC (Solvent: DCM/MeOH 9:1).
- Quenching: Add Methanol (

) to quench unreacted DMT-Cl.
- Work-up: Dilute with DCM, wash with saturated

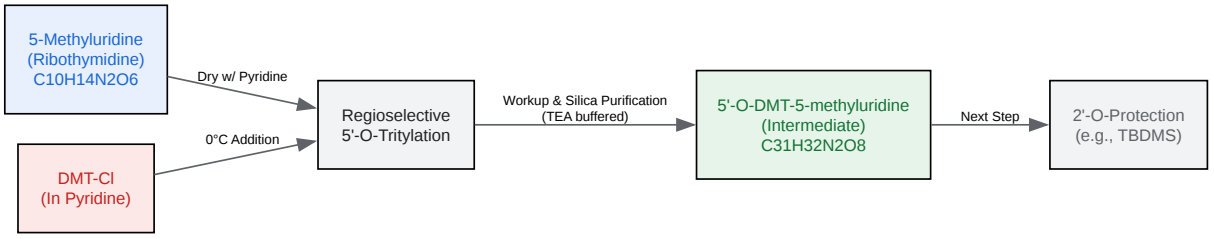
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(to maintain basic pH and prevent detritylation) and brine.

- Purification: Flash column chromatography on silica gel. Elute with a gradient of DCM

  DCM:MeOH (95:5) containing 0.5% Triethylamine (TEA). Note: TEA is critical to neutralize the acidity of silica, which can otherwise cleave the DMT group.

Manufacturing Workflow Diagram



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Caption: Synthesis pathway for 5'-O-DMT-5-methyluridine showing regioselective protection of the 5'-hydroxyl group.

Applications in RNA Therapeutics

While N1-methylpseudouridine is the dominant modification in current COVID-19 mRNA vaccines, 5-methyluridine plays a vital role in the broader landscape of RNA drugs.[1]

Immunogenicity Reduction

Unmodified RNA is recognized by cytosolic sensors (e.g., RIG-I) and endosomal receptors (TLR7/8), leading to interferon production that can shut down protein translation. Incorporating 5-methyluridine mimics endogenous RNA (like tRNA), allowing the therapeutic payload to evade immune surveillance.

Self-Amplifying RNA (saRNA)

Recent studies indicate that saRNA constructs incorporating 5-methyluridine maintain high expression levels while reducing the innate immune response.[1][3] Unlike pseudouridine,

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which can sometimes interfere with the replication machinery of alphavirus-based saRNA vectors, 5-methyluridine is often better tolerated by viral replicases.[1]

Oligonucleotide Stability

In antisense oligonucleotides (ASOs) and siRNAs, the 5-methyl group on the uracil base enhances the stacking with Adenine, increasing the

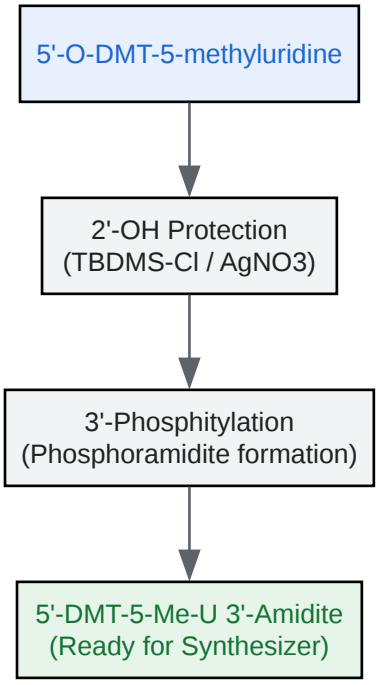
of the duplex by approximately

to

per modification. This allows for shorter, more potent drug designs.

Downstream Processing Flow

To be used in solid-phase synthesis, 5'-O-DMT-5-methyluridine must be converted into a phosphoramidite.[1]



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Caption: Conversion of the 5'-DMT intermediate into a synthesis-ready phosphoramidite.

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Quality Control & Analytical Standards

Trustworthiness in drug development relies on rigorous QC. The following parameters are mandatory for 5'-DMT-5-methyluridine batches intended for therapeutic use.

Test	Method	Acceptance Criteria	Rationale
Identity	NMR (DMSO-)	Conforms to structure	Verifies the presence of DMT (multiplet 6.8–7.4 ppm) and 5-Methyl (singlet ~1.8 ppm).[1]
Purity	HPLC (C18 Column)		Impurities (e.g., bis-DMT or unreacted nucleoside) reduce coupling efficiency.[1]
Water Content	Karl Fischer		Water competes with phosphoramidites in downstream coupling steps.
Residual Solvent	GC-Headspace	ICH Limits	Pyridine/DCM must be removed to prevent toxicity or side reactions.

Critical Impurity: Bis-DMT

If the reaction temperature is too high, DMT can attach to the 2' or 3' hydroxyls, forming 2',5'-bis-DMT or 3',5'-bis-DMT.[1] These side products terminate chain elongation if not removed. They are less polar than the product and can be separated via chromatography.

References

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